

Application Notes and Protocols for HC-067047: An in vitro Experimental Guide

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Compound of Interest

Compound Name: HC-067047

Cat. No.: B1672955

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Abstract

HC-067047 is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) channel.[1][2][3] This document provides detailed application notes and protocols for the in vitro use of **HC-067047** in experimental research. It includes a summary of its inhibitory concentrations, comprehensive protocols for common cell-based assays such as calcium imaging and whole-cell patch-clamp electrophysiology, and diagrams of relevant signaling pathways and experimental workflows.

Introduction

The Transient Receptor Potential Vanilloid 4 (TRPV4) is a non-selective cation channel that is permeable to Ca^{2+} . It is activated by a variety of stimuli, including heat, osmotic pressure, mechanical stress, and endogenous ligands.[1][4] TRPV4 is implicated in a wide range of physiological processes and its dysregulation has been linked to various pathological conditions.[1] **HC-067047** serves as a critical pharmacological tool for investigating the role of TRPV4 in these processes. It reversibly inhibits TRPV4 channels across different species, demonstrating selectivity over other TRP channels like TRPV1, TRPV2, TRPV3, and TRPM8.[2][3]

Data Presentation

Inhibitory Activity of HC-067047

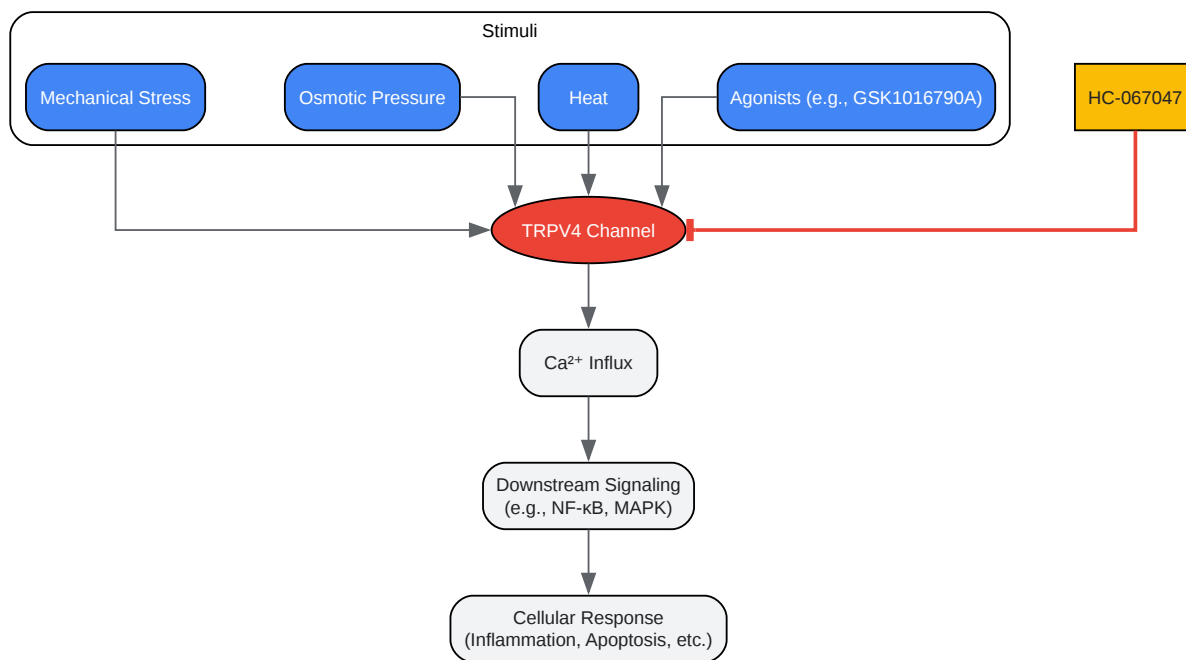
The half-maximal inhibitory concentration (IC₅₀) of **HC-067047** has been determined for TRPV4 orthologs from different species, highlighting its potency. The compound's inhibitory effects have been consistently demonstrated in various cell-based assays.

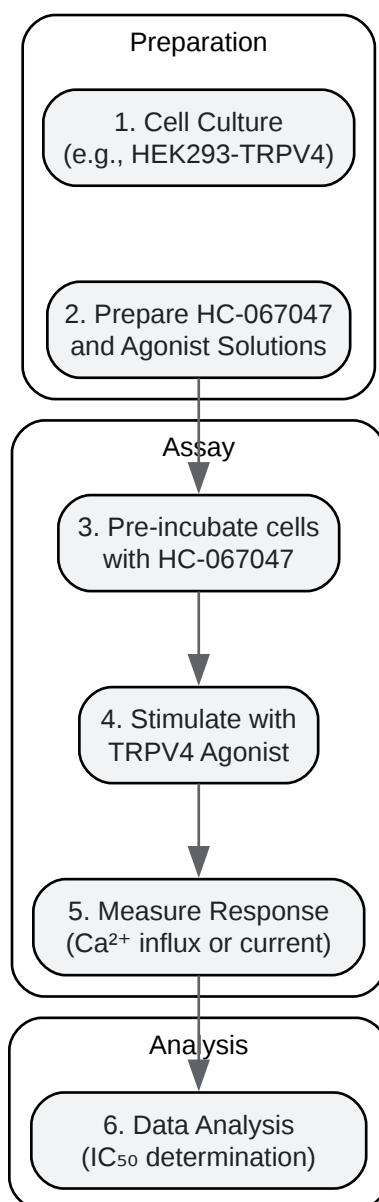
| Target | Species | Assay Type | IC ₅₀ (nM) | Reference |
|------------------|--------------------------|------------------------------|-----------------------|---|
| TRPV4 | Human | Whole-cell patch clamp | 48 | [4] [5] [6] |
| TRPV4 | Human | Calcium mobilization (FLIPR) | 57 | [6] |
| TRPV4 | Mouse | Whole-cell patch clamp | 17 | [4] [5] [6] |
| TRPV4 | Rat | Whole-cell patch clamp | 133 | [4] [5] [6] |
| Endogenous TRPV4 | Mouse (urothelial cells) | Calcium imaging | 22 | [7] |

Signaling Pathways and Experimental Workflows

TRPV4 Signaling Pathway

Activation of the TRPV4 channel leads to an influx of Ca²⁺, which acts as a second messenger to initiate a cascade of downstream signaling events. These pathways can influence cellular processes such as inflammation, proliferation, and apoptosis. The diagram below illustrates a simplified overview of the TRPV4 signaling cascade.





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